

Safe Disposal of 3,3-Dimethyl-2-oxobutanal: A Procedural Guide

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Compound of Interest

Compound Name: 3,3-Dimethyl-2-oxobutanal

Cat. No.: B1267635

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **3,3-Dimethyl-2-oxobutanal**, ensuring compliance with safety regulations and minimizing environmental impact.

Key Safety and Hazard Information

3,3-Dimethyl-2-oxobutanal is classified under the Globally Harmonized System (GHS) with the following hazard statements.^[1] Understanding these hazards is paramount to safe handling and disposal.

GHS Classification:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times when handling this chemical. All handling should be performed in a well-ventilated area or a chemical fume hood.

Quantitative Data for 3,3-Dimethyl-2-oxobutanal

A summary of the key physical and chemical properties of **3,3-Dimethyl-2-oxobutanal** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C6H10O2
Molecular Weight	114.14 g/mol [1]
Boiling Point	128.2°C at 760 mmHg
Flash Point	34.4°C
Density	0.935 g/cm ³

Procedural Steps for Proper Disposal

The primary disposal method for **3,3-Dimethyl-2-oxobutanal** is to send it to an approved waste disposal plant.[2][3] Adherence to national and local regulations is mandatory.[2][3] The following step-by-step protocol outlines the procedure for the safe disposal of this chemical.

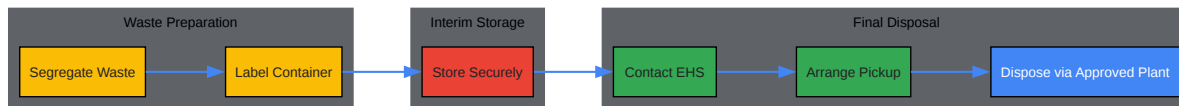
Experimental Protocol: Waste Collection and Disposal

- Segregation of Waste:
 - Do not mix **3,3-Dimethyl-2-oxobutanal** waste with other waste streams.[2][3]
 - Keep it in its original or a compatible, properly labeled container.[2][3][4] The container must be in good condition, not leaking, and have a secure cap.[5]
- Labeling of Waste Container:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**3,3-Dimethyl-2-oxobutanal**".
 - Include the approximate concentration and quantity of the waste.
 - Indicate the date when the waste was first added to the container.

- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated, and cool hazardous waste accumulation area.[\[2\]](#)[\[3\]](#)
 - Store it away from heat, sparks, open flames, and other sources of ignition.[\[3\]](#)
 - Ensure the storage area has secondary containment to prevent the spread of material in case of a spill.
- Disposal of Empty Containers:
 - Thoroughly empty the original container of all contents.
 - The first rinse of the container with a suitable solvent (e.g., acetone or ethanol) must be collected and disposed of as hazardous waste.[\[4\]](#)
 - For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.[\[4\]](#)
 - After thorough rinsing and air-drying, obliterate or remove the original label before disposing of the container as solid waste.[\[4\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
 - Complete any required hazardous waste disposal forms provided by your EHS department.[\[5\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3,3-Dimethyl-2-oxobutanal**.



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Caption: Workflow for the safe disposal of **3,3-Dimethyl-2-oxobutanal**.

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